Application Note: Protocol for Using Bongkrekic Acid to Inhibit Mitochondrial Respiration

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Compound of Interest

Compound Name:	*Bongkrekic Acid (ammonium salt)*
Cat. No.:	*B10764823*

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Executive Summary

Bongkrekic Acid (BKA) is a potent, specific respiratory toxin derived from Burkholderia gladioli pathovar cocovenenans.[1] Unlike Oligomycin, which directly inhibits the F1Fo-ATP synthase, BKA targets the Adenine Nucleotide Translocase (ANT).[1][2]

Core Mechanism: BKA permeates the inner mitochondrial membrane (IMM) and binds to ANT on the matrix face, locking the transporter in the "m-state" (matrix-facing conformation).[1][2] This blockade prevents the exchange of cytosolic ADP for matrix ATP, effectively halting oxidative phosphorylation and ATP export.[3]

Key Applications:

- Mitochondrial Respiration Studies: Distinguishing ANT-limited respiration from ATP-synthase-limited respiration.
- Apoptosis & MPTP Research: BKA is a potent inhibitor of the Mitochondrial Permeability Transition Pore (MPTP) opening, contrasting with Atractyloside (ATR), which promotes opening.[1][2]

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- Metabolic Flux Analysis: Specialized dissection of mitochondrial coupling efficiency.

Safety & Reagent Handling (Critical)

Hazard Warning: BKA is a lethal toxin. The LD50 in mice is approximately 0.68–6.84 mg/kg.[4] It must be handled in a Class II Biosafety Cabinet.

Reagent Preparation

BKA is lipophilic but contains three carboxylic acid groups, making its solubility pH-dependent.[1][2]

Parameter	Specification	Expert Insight
Form	Ammonium Salt or Solution	The free acid is insoluble in water.[1][2] Commercial forms are often supplied in 0.01 M NH_4OH or Tris (pH > 7.5).[2]
Solubility	Water (pH > 7.5), DMSO	If reconstituting solid, use 0.01 M NH_4OH or 0.1 M Tris (pH 8.0).[1][2] Do not use acidic buffers.
Storage	-20°C (Desiccated)	Stable for >2 years if kept dry and frozen.[2] Avoid repeated freeze-thaw cycles.[1][2]
Working Conc.	5 – 50 µM	Higher concentrations are required for intact cells compared to isolated mitochondria due to membrane permeation kinetics.

Mechanism of Action

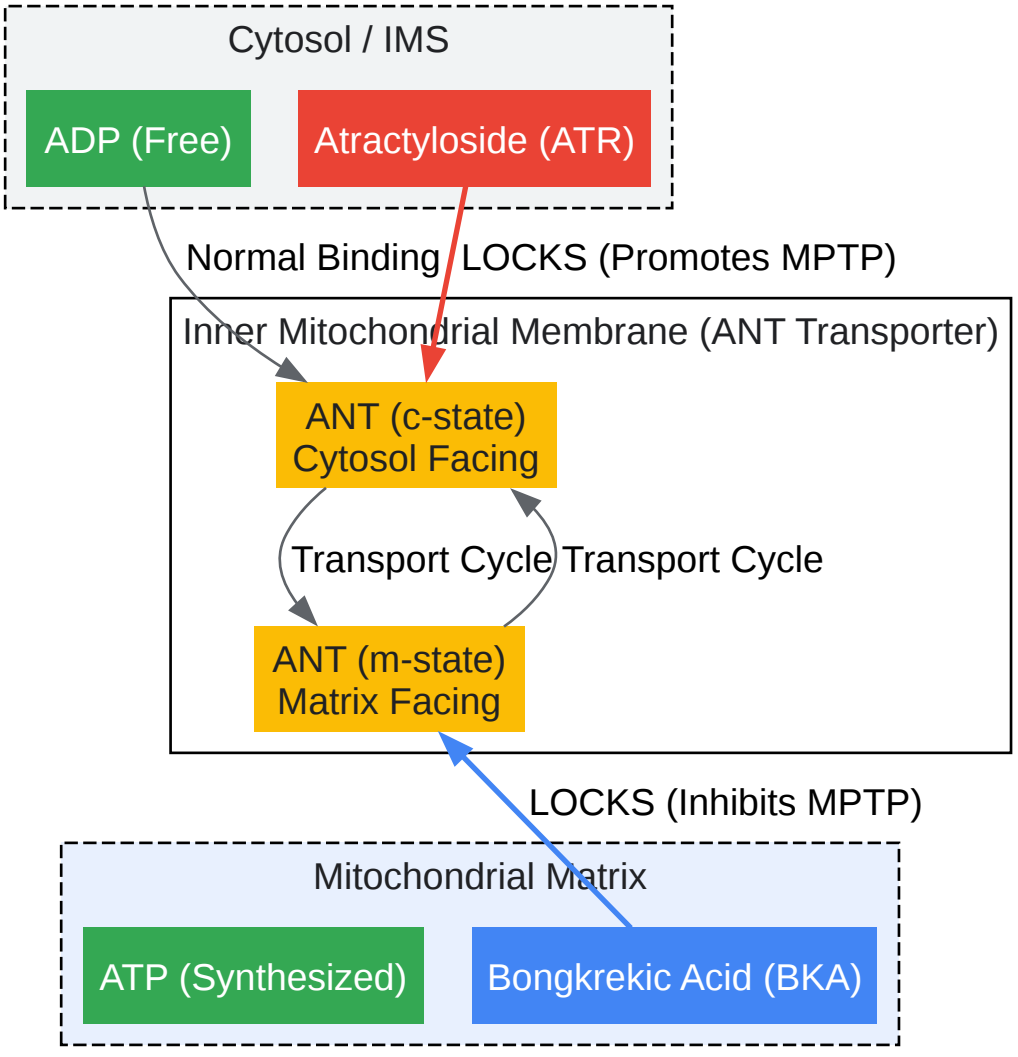
To use BKA effectively, one must understand its distinction from Atractyloside (ATR).[1][2]

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- Atractyloside (ATR): Binds ANT from the cytosolic side (intermembrane space), locking it in the c-state.[1][2] This exposes the binding site to the cytosol but prevents transport. It promotes MPTP opening.

- Bongkrekic Acid (BKA): Permeates the membrane, binds ANT from the matrix side, and locks it in the m-state.[1] It inhibits MPTP opening.

Visualization: ANT Conformational Locking



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Caption: BKA locks ANT in the matrix-facing (m-state), preventing ADP import and inhibiting MPTP formation, unlike ATR which locks the c-state.[1]

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Protocol 1: Isolated Mitochondria (High-Resolution Respirometry)

This is the gold standard for validating BKA activity. Unlike intact cells, isolated mitochondria allow direct access to the ANT without plasma membrane permeation barriers.[1]

Materials

- Instrument: Oroboros O2k or Hansatech Oxygraph (Clark Electrode).[2]
- Buffer: MiR05 or standard isolation buffer (e.g., 225 mM Mannitol, 75 mM Sucrose, 10 mM Tris, 0.1 mM EDTA, pH 7.4).[1][2]
- Substrates: Glutamate (10 mM) + Malate (2 mM) [Complex I] OR Succinate (10 mM) + Rotenone (0.5 µM) [Complex II].[2]

Step-by-Step Workflow

- Equilibration: Add 2 mL of respiration buffer to the chamber. Equilibrate to 37°C.
- Mitochondria Addition: Inject isolated mitochondria (0.2 – 0.5 mg protein/mL final). Allow signal to stabilize (State 1).
- Substrate Addition: Inject Glutamate/Malate.[5] Observe State 2 respiration (leak respiration).
- ADP Stimulation (State 3): Inject ADP (saturation concentration, typically 200–500 µM).[1]
  - Observation: Rapid increase in O2 consumption (State 3).[2] This confirms ANT and ATP Synthase are functional.
- BKA Inhibition: Inject BKA (Final concentration 5 – 20 µM).
  - Expert Note: Unlike Oligomycin which acts instantly, BKA may show a lag phase (30-90 seconds) as it must penetrate the inner membrane to reach the matrix binding site.[1]
  - Result: Respiration should revert to State 4 (Leak) levels.[2]
- Uncoupler Check (Optional): Inject FCCP (titrate 0.5 µM steps).

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- Result: Respiration should recover to maximum capacity (State 3u).[2] This proves the Electron Transport Chain (ETC) is intact and BKA specifically inhibited the phosphorylation system (ANT).

Data Interpretation Table

State	Rate Description	Effect of BKA	Mechanism
State 2	Substrate only	None	BKA does not inhibit ETC enzymes directly.[1]
State 3	ADP + Substrate	Strong Inhibition	Blocks ADP entry; ATP synthase runs out of substrate.
State 4o	Oligomycin-induced	No Change	System is already inhibited.
State 3u	Uncoupled (FCCP)	No Inhibition	Protons bypass ATP synthase/ANT; respiration is restored.

Protocol 2: Intact Cells (Seahorse XF Analysis)

Using BKA in intact cells requires higher concentrations and longer incubation times due to the plasma membrane barrier. This protocol is specifically for MPTP inhibition studies or ANT-specific flux analysis.[1]

Experimental Design

- Cell Type: HepG2, H9c2, or primary cardiomyocytes (high mitochondrial density).[1][2]
- Seeding: 20,000 – 40,000 cells/well (optimize for cell type).
- Medium: Unbuffered DMEM or XF Assay Medium (pH 7.4).

Injection Strategy (MPTP Focus)

This strategy tests if BKA protects against stress-induced mitochondrial collapse.[1]

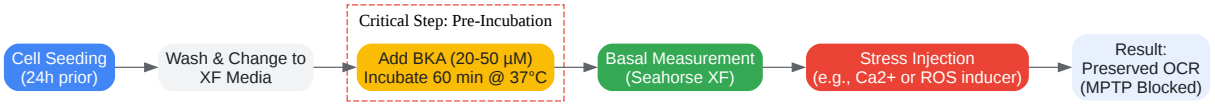
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Port	Compound	Concentration (Final)	Purpose
Pre-Rx	Bongkrekic Acid	20 - 50 µM	Add directly to media 1 hr prior to assay.
Port A	Oligomycin	1.5 µM	Measure ATP-linked respiration (Baseline). [1]
Port B	FCCP	Optimized (0.5-2.0 µM)	Measure Maximal Respiration.
Port C	Rotenone/Antimycin A	0.5 µM	Shut down ETC (Non-mitochondrial oxygen consumption).

Alternative Strategy: Acute Injection If injecting BKA via Port A to replace Oligomycin:

- Basal Respiration: Measure 3 cycles.
- Port A Injection:BKA (50 µM).
  - Note: Expect a slower onset of inhibition compared to Oligomycin. Measure for at least 4-5 cycles (approx. 30 mins) to ensure full ANT blockade.[2]
- Port B Injection: FCCP.
  - If BKA worked, FCCP should still stimulate respiration (proving ANT block, not ETC block).

Visualization: Cellular Workflow



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Caption: Workflow for assessing BKA-mediated protection against MPTP opening in intact cells.

Expert Troubleshooting & Optimization

The "Lag" Phenomenon

Issue: In isolated mitochondria, BKA inhibition is not instantaneous.[1] Cause: BKA must cross the IMM to bind the matrix side of ANT. Solution:

- Pre-incubate mitochondria with BKA for 1–2 minutes before adding ADP if you want to observe total inhibition immediately.
- If adding during State 3, allow 60–90 seconds for the slope to flatten.[1]

pH Sensitivity

Issue: BKA precipitates in acidic media. Cause: Tricarboxylic acid structure.[6] Solution: Ensure your mitochondrial respiration buffer is pH 7.2 – 7.4. If using stock solutions, check that the DMSO/Ammonia stock has not crashed out.

BSA Interference

Issue: Weak inhibition in BSA-rich buffers.[1] Cause: BKA is lipophilic and can bind to Albumin (BSA). Solution: Reduce BSA concentration in the assay buffer (< 0.1%) or increase BKA concentration to compensate (titrate up to 50 µM).

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